

An In-depth Technical Guide to the Cellular Pathways Modulated by AGN-2979

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGN 194078

Cat. No.: B1365992

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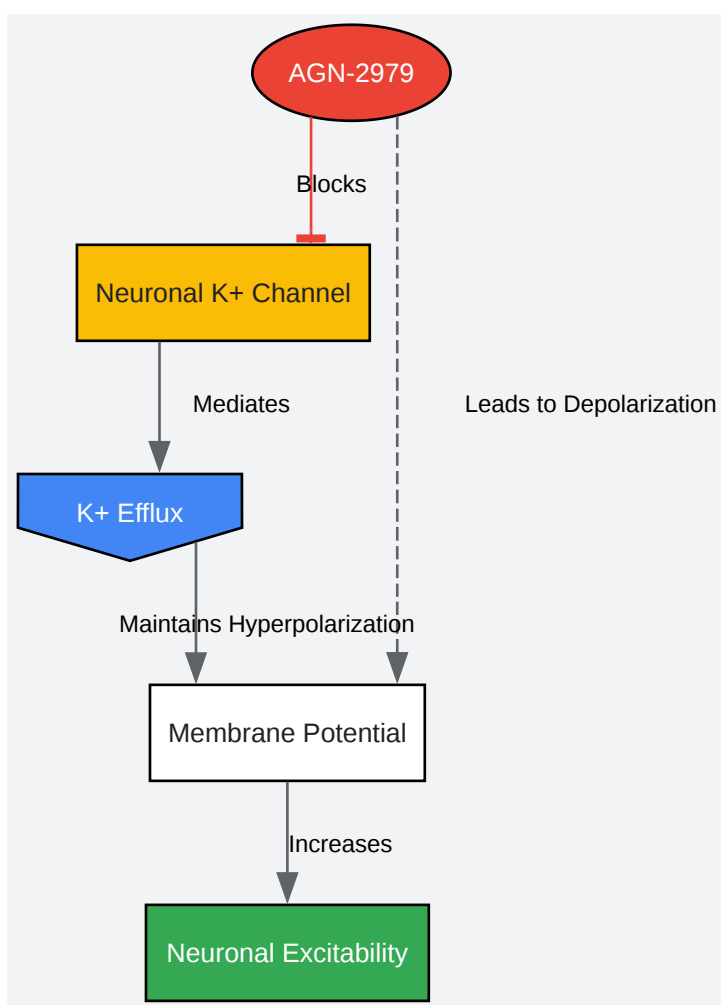
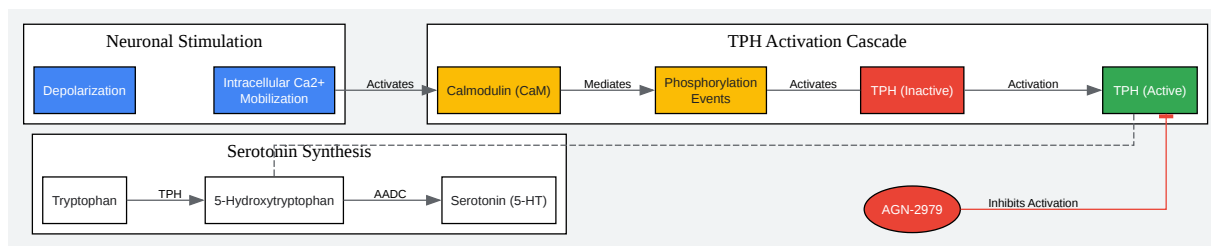
Disclaimer: Initial searches for "**AGN 194078**" did not yield any relevant scientific information. This guide focuses on AGN-2979, a compound with a similar designation, under the assumption of a typographical error in the original query. AGN-2979, chemically identified as 3-(3-methoxyphenyl)-3-(3-dimethylaminopropyl)-4,4-dimethylpiperidine-2,6-dione, is recognized for its inhibitory action on the activation of tryptophan hydroxylase and its potential antidepressant properties.^{[1][2][3]}

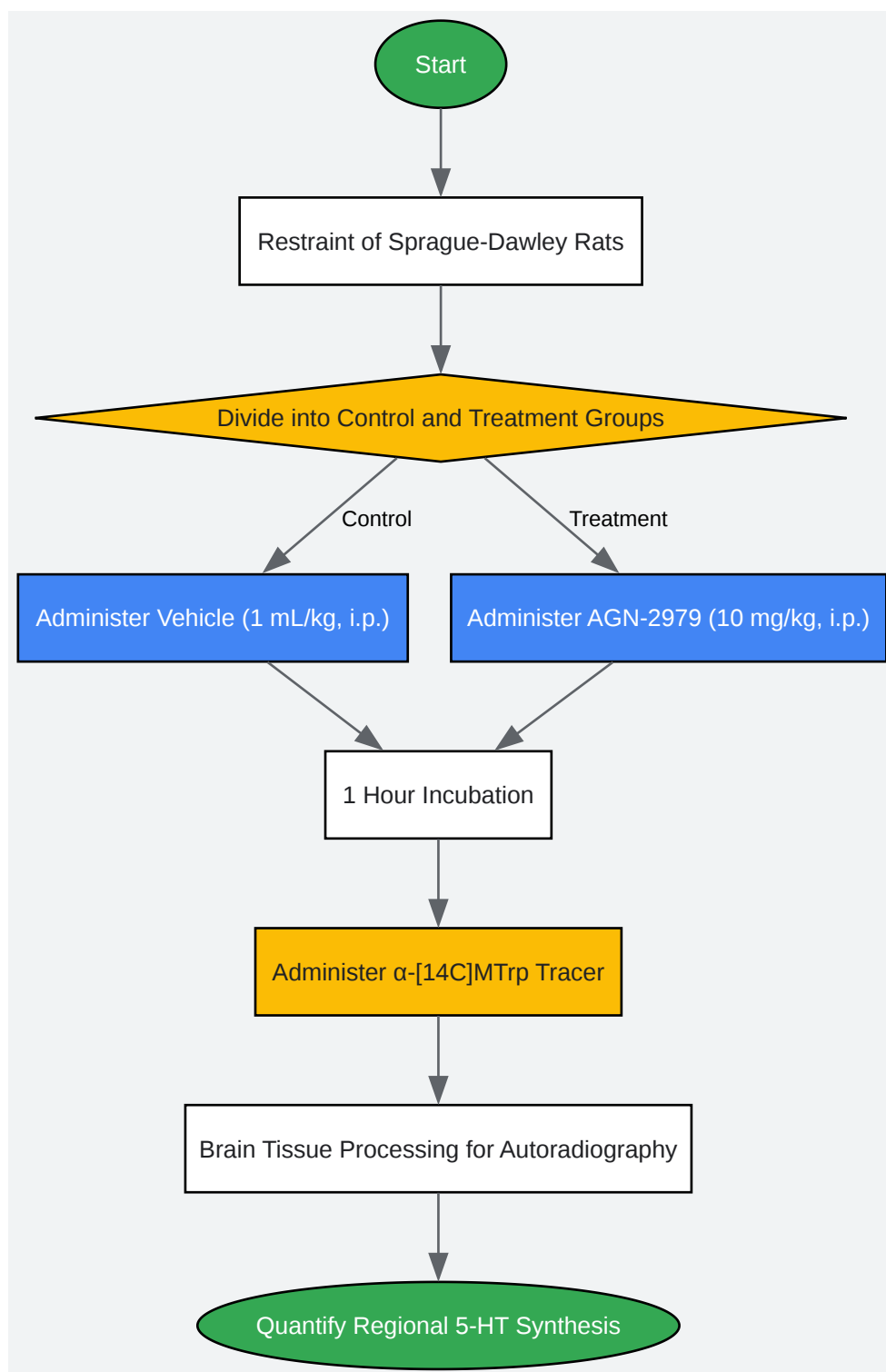
Core Cellular Pathways Modulated by AGN-2979

AGN-2979 primarily modulates the serotonin synthesis pathway through its interaction with tryptophan hydroxylase (TPH), the rate-limiting enzyme in serotonin biosynthesis. Additionally, evidence suggests a secondary mechanism involving the modulation of potassium (K⁺) channels.

Inhibition of Tryptophan Hydroxylase (TPH) Activation

The principal mechanism of action of AGN-2979 is the inhibition of TPH activation.^{[1][4]} It does not directly inhibit the basal activity of the enzyme but rather prevents its activation under conditions of neuronal stimulation. This includes blocking the increase in TPH activity that occurs when brainstem slices are exposed to a depolarizing medium or to agents that mobilize intracellular calcium. Furthermore, AGN-2979 has been shown to block the calcium-calmodulin-dependent activation of TPH in supernatant preparations of the enzyme under phosphorylating conditions. This inhibitory action on TPH activation leads to a reduction in serotonin (5-HT) synthesis in the brain.





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- 4. AGN 2979 [3(3-methoxyphenyl)-3-(3-dimethylaminopropyl)-4, 4-dimethylpiperidine-2,6-dione]. An inhibitor of the activation of tryptophan hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Cellular Pathways Modulated by AGN-2979]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1365992#cellular-pathways-modulated-by-agn-194078]

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